

Inquiry Regarding "Koavone" Uncovers Discrepancy in Substance Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

[Get Quote](#)

An investigation into the reproducibility of the effects of a substance referred to as "**Koavone**" has revealed that the name corresponds to a commercially available fragrance ingredient, not a compound with known therapeutic properties. This finding suggests a potential misunderstanding in the initial query, which framed the substance within a biomedical research and drug development context.

Koavone is identified as an aroma chemical utilized in the fragrance industry to impart woody and floral scents, particularly with violet and orris nuances.^{[1][2][3][4]} It is a product of International Flavors & Fragrances (IFF) and is described as a highly diffusive ingredient used to enhance amber notes in perfumes.^{[5][6]} The chemical identity is listed as (Z)-3,4,5,6,6-pentamethylhept-3-en-2-one, and its use is confined to perfumery and cosmetic applications.^{[3][4]}

The initial request sought a comparative guide on the reproducibility of "**Koavone**'s effects across different labs," targeted at researchers and drug development professionals. The requirements included detailed experimental protocols, quantitative data summarization, and visualization of signaling pathways. However, a thorough search for scientific literature and experimental data on the biological effects of **Koavone** yielded no results matching this context. There are no published studies, clinical trials, or publicly available data concerning its mechanism of action, signaling pathways, or therapeutic effects in a biological system.

It is possible that the name "**Koavone**" was mistaken for another substance with known bioactive properties. For instance, "kavalactones," which are compounds derived from the kava

plant (*Piper methysticum*), have been studied for their sedative and analgesic effects.[7][8] This linguistic similarity could be a source of confusion.

Given that "**Koavone**" is a fragrance and not a pharmaceutical agent, the core requirements of the original request—to provide comparative experimental data, protocols, and signaling pathways—cannot be fulfilled. There is no evidence of its application or study within a biomedical framework, and therefore no data exists to assess the reproducibility of its "effects" in a scientific research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Koavone Manufacturer | Floral Muguet Aroma Ingredient [chemicalbull.com]
- 2. (Z)-woody amylene, 81786-73-4 [thegoodscentcompany.com]
- 3. fraterworks.com [fraterworks.com]
- 4. (Z)-woody amylene 81786-73-4 [thegoodscentcompany.com]
- 5. iff.com [iff.com]
- 6. perfumeextract.co.uk [perfumeextract.co.uk]
- 7. US20060121132A1 - TNF- α production inhibitor comprising kavalactone as an active ingredient - Google Patents [patents.google.com]
- 8. US7199152B2 - TNF- α production inhibitor comprising kavalactone as an active ingredient - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Inquiry Regarding "Koavone" Uncovers Discrepancy in Substance Identity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176428#reproducibility-of-koavone-s-effects-across-different-labs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com